

Personal protective equipment for handling 2-Ethylfuran-d5

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Compound of Interest

Compound Name: 2-Ethylfuran-d5

Cat. No.: B12389244

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Essential Safety and Handling Guide for 2-Ethylfuran-d5

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2-Ethylfuran-d5**, including detailed operational and disposal plans. Our goal is to be your preferred source for laboratory safety and chemical handling information, building trust by providing value beyond the product itself.

I. Quantitative Data Summary

The following table summarizes key quantitative data for **2-Ethylfuran-d5** and its non-deuterated analog.

Property	Value	Source
2-Ethylfuran-d5		
Molecular Formula	C ₆ D ₅ H ₃ O	[1]
Molecular Weight	101.16 g/mol	[2]
2-Ethylfuran (Non-deuterated)		
CAS Number	3208-16-0	[3]
Boiling Point	92 - 93 °C @ 768 mmHg	[3]
Flash Point	1 °C / 33.8 °F	[3]
Specific Gravity	0.909 - 0.915 @ 25 °C	[4]
Refractive Index	1.444 - 1.450 @ 20 °C	[4]
Occupational Exposure Limits (Furan Compounds)		
Furan TWA	0.2 ppm	[5]

Note: Specific occupational exposure limits for **2-Ethylfuran-d5** have not been established. The limit for furan is provided as a reference. It is recommended to handle **2-Ethylfuran-d5** with the assumption that it has similar or greater toxicity.

II. Operational Plan: Step-by-Step Handling Procedures

A. Engineering Controls:

- Ventilation: Always handle **2-Ethylfuran-d5** in a certified chemical fume hood to minimize inhalation exposure.
- Ignition Sources: Ensure the work area is free of open flames, sparks, and hot surfaces. Use explosion-proof equipment where necessary.
- Grounding: Ground all containers and equipment to prevent the buildup of static electricity.

B. Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and vapors.
Hand Protection	Nitrile or Butyl rubber gloves. Inspect gloves for any signs of degradation before use.	Provides protection against skin contact. Nitrile and Butyl are generally resistant to a range of organic solvents. [6]
Body Protection	Flame-retardant lab coat and closed-toe shoes.	Protects against accidental spills and fire hazards.
Respiratory Protection	An air-purifying respirator with organic vapor (OV) cartridges is recommended, especially for higher concentrations or in case of ventilation failure. [7] [8]	Protects against inhalation of harmful vapors.

C. Handling Procedure:

- Preparation: Before starting, ensure all necessary PPE is worn correctly and that the fume hood is functioning properly. Have a spill kit readily available.
- Dispensing: Use a calibrated pipette or a syringe for transferring the liquid. Avoid pouring directly from the bottle to minimize vapor release.
- During Operation: Keep the container tightly closed when not in use.
- After Handling: Thoroughly wash hands and any exposed skin with soap and water.

III. Disposal Plan: Step-by-Step Waste Management

A. Waste Segregation:

- Liquid Waste: Collect all **2-Ethylfuran-d5** waste, including unused material and contaminated solvents, in a dedicated, properly labeled, and sealed waste container.

- Solid Waste: Dispose of contaminated materials such as gloves, pipette tips, and paper towels in a separate, sealed, and labeled solid waste container.

B. Waste Container Management:

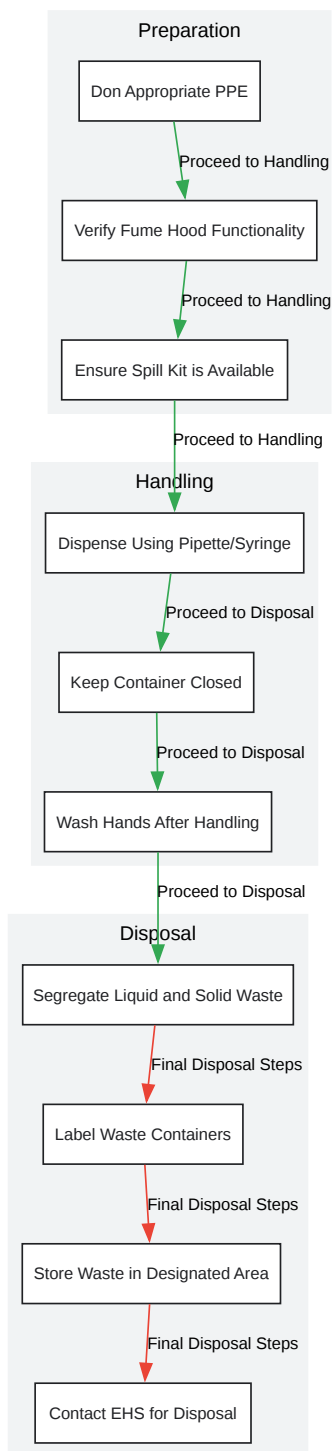
- Labeling: Clearly label all waste containers with "Hazardous Waste," the chemical name ("**2-Ethylfuran-d5**"), and the associated hazards (e.g., "Flammable," "Toxic").
- Storage: Store waste containers in a designated, well-ventilated, and secondary containment area away from incompatible materials.

C. Disposal Procedure:

- Contact Environmental Health and Safety (EHS): Do not dispose of **2-Ethylfuran-d5** down the drain or in regular trash.^{[9][10]} Contact your institution's EHS department for guidance on proper disposal procedures.
- Licensed Waste Disposal: Arrange for the collection and disposal of the hazardous waste through a licensed and certified hazardous waste disposal company.

IV. Workflow and Safety Pathway

Safe Handling Workflow for 2-Ethylfuran-d5



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Caption: Safe Handling Workflow for **2-Ethylfuran-d5**.

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